

# Handling and safety precautions for 3-Formylcrotyl acetate in the lab

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Formylcrotyl acetate

Cat. No.: B077990

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## Application Notes and Protocols for 3-Formylcrotyl Acetate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3-Formylcrotyl acetate** (CAS No. 14918-80-0) is a bifunctional organic compound featuring both an aldehyde and an ester functional group.<sup>[1]</sup> Its unique structure makes it a valuable intermediate in organic synthesis, particularly in the production of complex molecules and for research and development purposes.<sup>[1]</sup> This document provides detailed guidance on the safe handling, storage, and disposal of **3-Formylcrotyl acetate** in a laboratory setting, along with emergency procedures. Given that the toxicological properties of this material have not been thoroughly investigated, a cautious approach is paramount.<sup>[2]</sup>

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Formylcrotyl acetate** is provided below. This information is crucial for safe handling and for predicting its behavior under various experimental conditions.

Property	Value	Source
CAS Number	14918-80-0	[1][3]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> O <sub>3</sub>	[1][4]
Molecular Weight	142.15 g/mol	[1][3][4]
IUPAC Name	[(E)-3-methyl-4-oxobut-2-enyl] acetate	[1][3]
Synonyms	(E)-3-formylbut-2-enyl acetate, 4-acetoxy-2-methyl-2-butenal	[1]
Boiling Point	150 °C at 20 hPa	
Density	0.865 g/mL at 25 °C	
Appearance	Liquid	[5]

## Hazard Identification and Safety Precautions

While a comprehensive toxicological profile is not available, **3-Formylcrotyl acetate** is classified as a flammable liquid and is known to cause skin and eye irritation.[2] It may also cause respiratory irritation.[2]

Hazard Statements:

- H226: Flammable liquid and vapour.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H413: May cause long lasting harmful effects to aquatic life.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2]

- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]
- P501: Dispose of contents/container to an approved waste disposal plant.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Formylcrotyl acetate**.

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.[3]
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).[2][3] Gloves must be inspected prior to use.[7]
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary based on the scale of the experiment.
Respiratory Protection	Not required unless aerosols are generated.[7] [8] If needed, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

## Experimental Protocol: General Handling and Use

This protocol outlines the general steps for safely handling **3-Formylcrotyl acetate** in a laboratory setting.

Materials:

- **3-Formylcrotyl acetate**

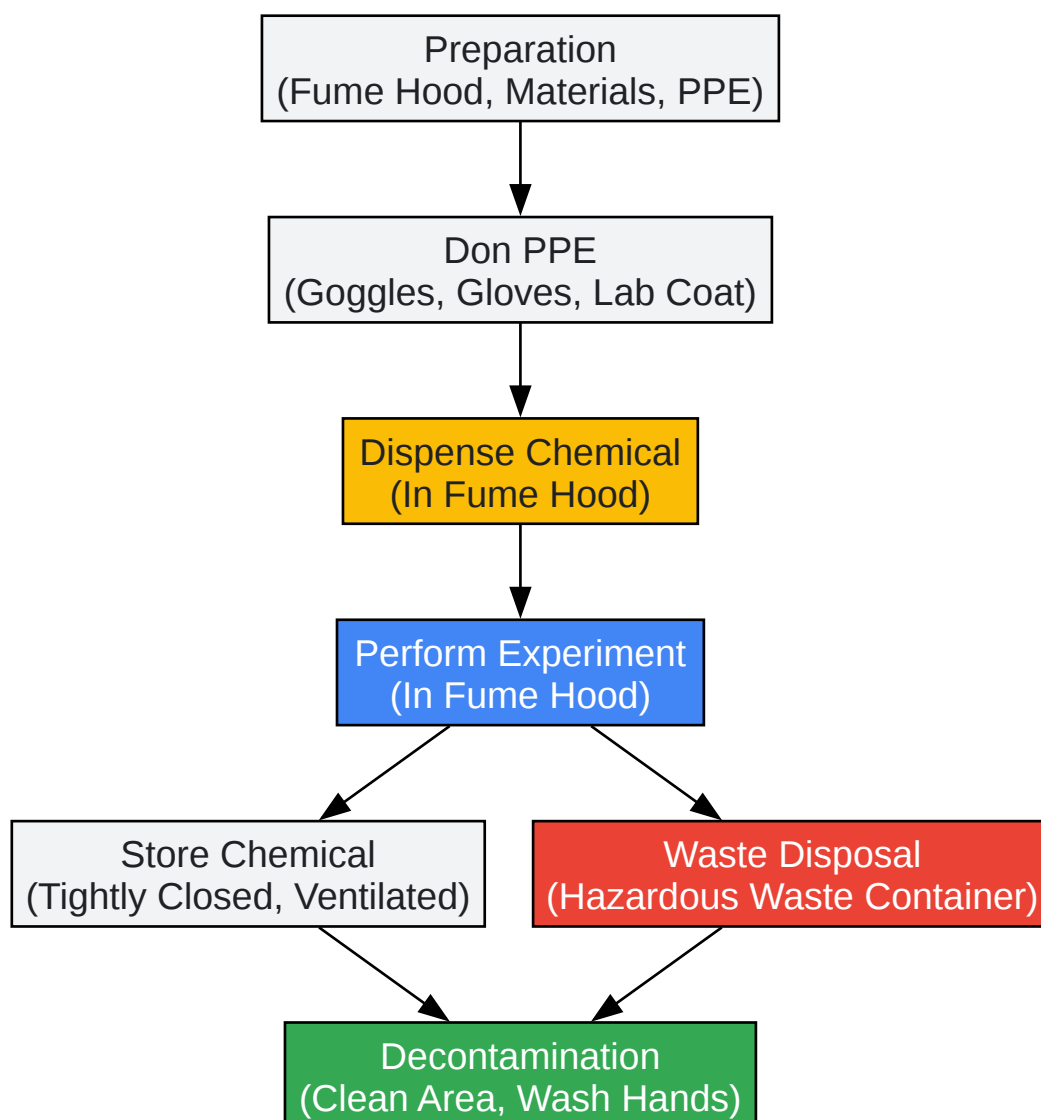
- Appropriate solvents
- Glassware
- Magnetic stirrer and stir bar
- Fume hood
- Personal Protective Equipment (as specified in Section 3)

#### Procedure:

- Preparation: Ensure the fume hood is operational and the sash is at the appropriate height. Gather all necessary materials and equipment.
- Donning PPE: Put on a lab coat, chemical safety goggles, and chemical-resistant gloves.
- Dispensing: Carefully measure and dispense the required amount of **3-Formylcrotyl acetate** in the fume hood. Avoid inhalation of vapors.
- Reaction Setup: Perform all experimental procedures involving **3-Formylcrotyl acetate** within a certified fume hood.
- Storage: Keep the container tightly closed when not in use.<sup>[2]</sup> Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.<sup>[2][6]</sup>
- Waste Disposal: Dispose of all waste materials containing **3-Formylcrotyl acetate** in a designated, labeled hazardous waste container. Follow all local and institutional regulations for chemical waste disposal.
- Decontamination: Clean the work area thoroughly after use. Wash hands with soap and water upon completion of the work and before leaving the laboratory.<sup>[7]</sup>

## Diagrams

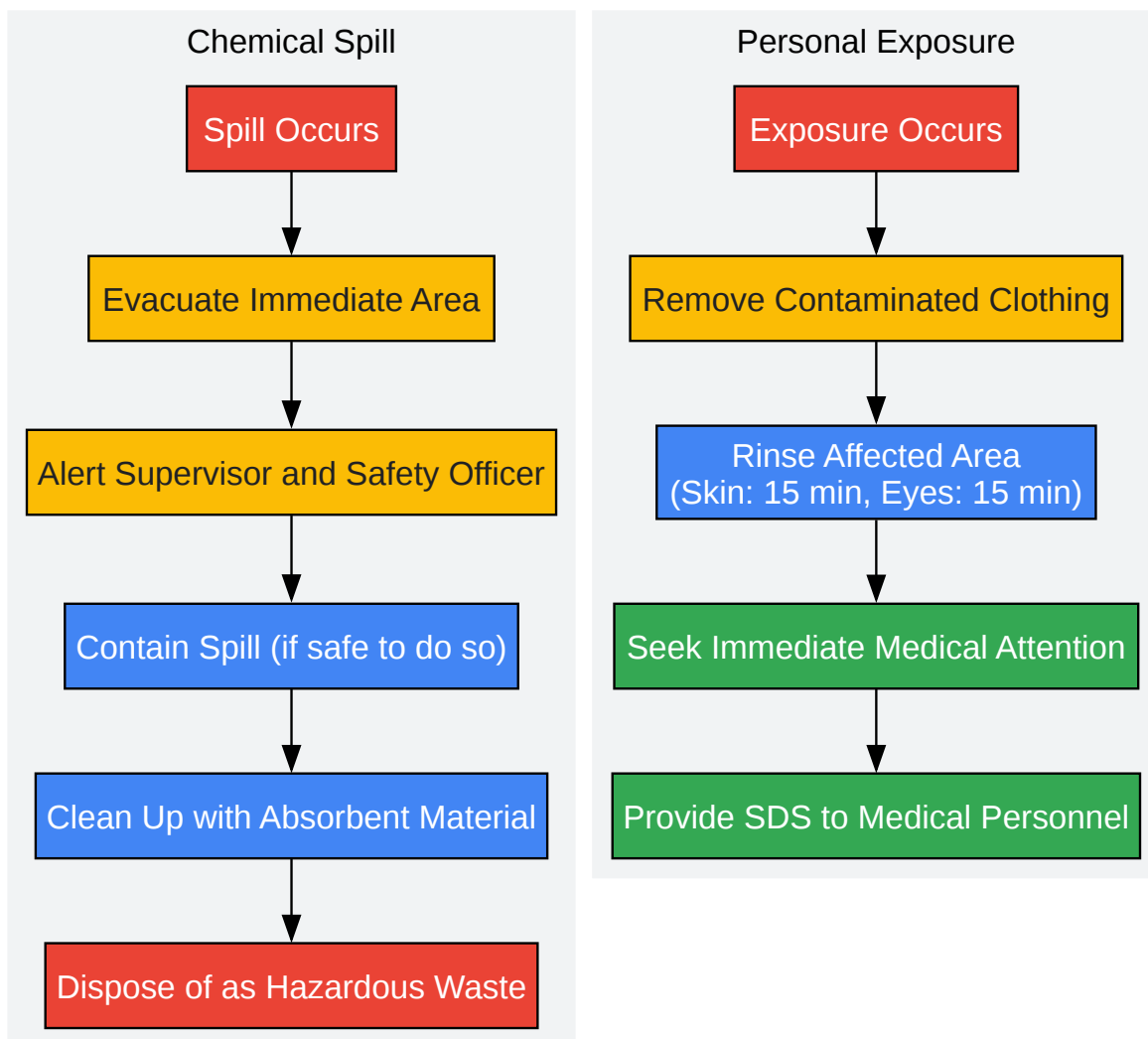
### Diagram 1: Safe Handling Workflow



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Caption: Workflow for the safe handling of **3-Formylcrotyl acetate** in the laboratory.

Diagram 2: Emergency Response Protocol



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Caption: Emergency response protocol for spills and personal exposure to **3-Formylcrotyl acetate**.

## First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek immediate medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[2] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[2] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. If the person is conscious, give them two glasses of water to drink. Seek immediate medical attention.

## Fire-Fighting Measures

Suitable Extinguishing Media:

- Carbon dioxide (CO<sub>2</sub>)
- Dry chemical powder
- Foam
- Water spray or mist to cool containers[9]

Unsuitable Extinguishing Media:

- No limitations are given for this substance.

Specific Hazards:

- Vapors are heavier than air and may travel to a source of ignition and flash back.[9]
- Containers may explode when heated.[9]
- Forms explosive mixtures with air on intense heating.

#### Protective Equipment:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

## Accidental Release Measures

#### Personal Precautions:

- Evacuate the area and eliminate all ignition sources.
- Wear appropriate personal protective equipment (PPE).
- Avoid breathing vapors.

#### Environmental Precautions:

- Prevent the chemical from entering drains, sewers, or waterways.[2]

#### Methods for Cleaning Up:

- Cover drains.
- Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).
- Collect the absorbed material and place it in a sealed container for disposal as hazardous waste.[2]
- Clean the affected area thoroughly.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive risk assessment. Always consult the most recent Safety Data Sheet (SDS) for **3-Formylcrotyl acetate** and follow all applicable institutional and regulatory guidelines.



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- To cite this document: BenchChem. [Handling and safety precautions for 3-Formylcrotyl acetate in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077990#handling-and-safety-precautions-for-3-formylcrotyl-acetate-in-the-lab]

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